

What are the chemical properties of 2-Ethyl-3,5-dimethylpyrazine-13C2?

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Compound of Interest

Compound Name: 2-Ethyl-3,5-dimethylpyrazine-13C2

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An In-depth Technical Guide to the Chemical Properties of 2-Ethyl-3,5-dimethylpyrazine-13C2

This technical guide provides a comprehensive overview of the chemical and physical properties of **2-Ethyl-3,5-dimethylpyrazine-13C2**, compiled for researchers, scientists, and professionals in drug development. Due to the nature of isotopically labeled compounds, this guide also includes extensive data on the unlabeled parent compound, 2-Ethyl-3,5-dimethylpyrazine, to provide a thorough comparative context.

Introduction

2-Ethyl-3,5-dimethylpyrazine is a heterocyclic organic compound belonging to the pyrazine class.^{[1][2][3]} These compounds are notable for their presence in various foods and are significant contributors to their aroma and flavor, often described as nutty, roasted, or coffee-like.^{[1][2][4]} The isotopically labeled variant, **2-Ethyl-3,5-dimethylpyrazine-13C2**, incorporates two carbon-13 isotopes.^[5] This labeling renders it an invaluable tool in analytical chemistry, primarily as an internal standard or tracer for quantitative analysis using techniques such as mass spectrometry and NMR spectroscopy.^[6]

Chemical and Physical Properties

The core chemical properties of both the labeled and unlabeled compounds are summarized below. The primary distinction lies in their molecular weights due to isotopic enrichment.

Table 1: General Chemical Properties

Property	2-Ethyl-3,5-dimethylpyrazine-13C2	2-Ethyl-3,5-dimethylpyrazine
Molecular Formula	C6 ¹³ C2H12N2[6]	C8H12N2[1][3][4][7]
Molecular Weight	138.18 g/mol [6]	136.19 g/mol [1][4][7]
CAS Number	Not Available	13925-07-0[1][7]
Appearance	Colorless to light yellow liquid[4][8]	Colorless to slightly yellow liquid[1]
Odor	-	Toasted nut, chocolaty, sweet woody[1][2]

Table 2: Physicochemical Data for 2-Ethyl-3,5-dimethylpyrazine

Property	Value
Boiling Point	180-181 °C[2][9]
Density	0.965 g/mL at 25 °C[2][9]
Refractive Index	n ₂₀ /D 1.5015[2][9]
Flash Point	69.4 °C[4][8]
Solubility	Soluble in water, oils, and organic solvents[1]
logP	1.59[3]

Spectroscopic Data

Spectroscopic data is crucial for the identification and quantification of 2-Ethyl-3,5-dimethylpyrazine. While specific spectra for the 13C2-labeled variant are proprietary to manufacturers, the data for the unlabeled compound are well-documented.

Table 3: Spectroscopic Information for 2-Ethyl-3,5-dimethylpyrazine

Technique	Data Availability
Mass Spectrometry	Electron Ionization (EI) mass spectra are available in public databases like NIST.[7]
¹ H NMR	Spectra are available from suppliers like Sigma-Aldrich.[1]
¹³ C NMR	Spectra are available from various sources.[1]

Experimental Protocols

The synthesis of 2-Ethyl-3,5-dimethylpyrazine is well-established. The isotopically labeled version is synthesized using similar methodologies, substituting standard reagents with their ¹³C-labeled counterparts. Below is a generalized protocol for the synthesis of the unlabeled compound.

Synthesis of 2-Ethyl-3,5-dimethylpyrazine

A common method for the synthesis of 2-Ethyl-3,5-dimethylpyrazine involves the alkylation of a dimethylpyrazine. One documented procedure involves the reaction of 2,5-dimethylpyrazine with n-propionaldehyde in the presence of iron (II) sulfate and sulfuric acid.[10][11]

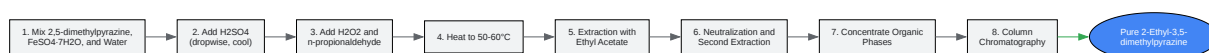
Key Steps:

- **Reaction Setup:** 2,5-dimethylpyrazine and FeSO₄·7H₂O are mixed in water.
- **Acidification:** Concentrated sulfuric acid is added dropwise while maintaining a low temperature.
- **Oxidation:** Hydrogen peroxide is added, followed by the portion-wise addition of n-propionaldehyde.
- **Reaction:** The mixture is heated to 50-60°C for several hours.
- **Workup:** The reaction mixture is extracted with an organic solvent (e.g., ethyl acetate). The aqueous phase is neutralized, and a second extraction is performed.

- Purification: The combined organic phases are concentrated, and the product is purified by column chromatography.[10][11]

Diagrams

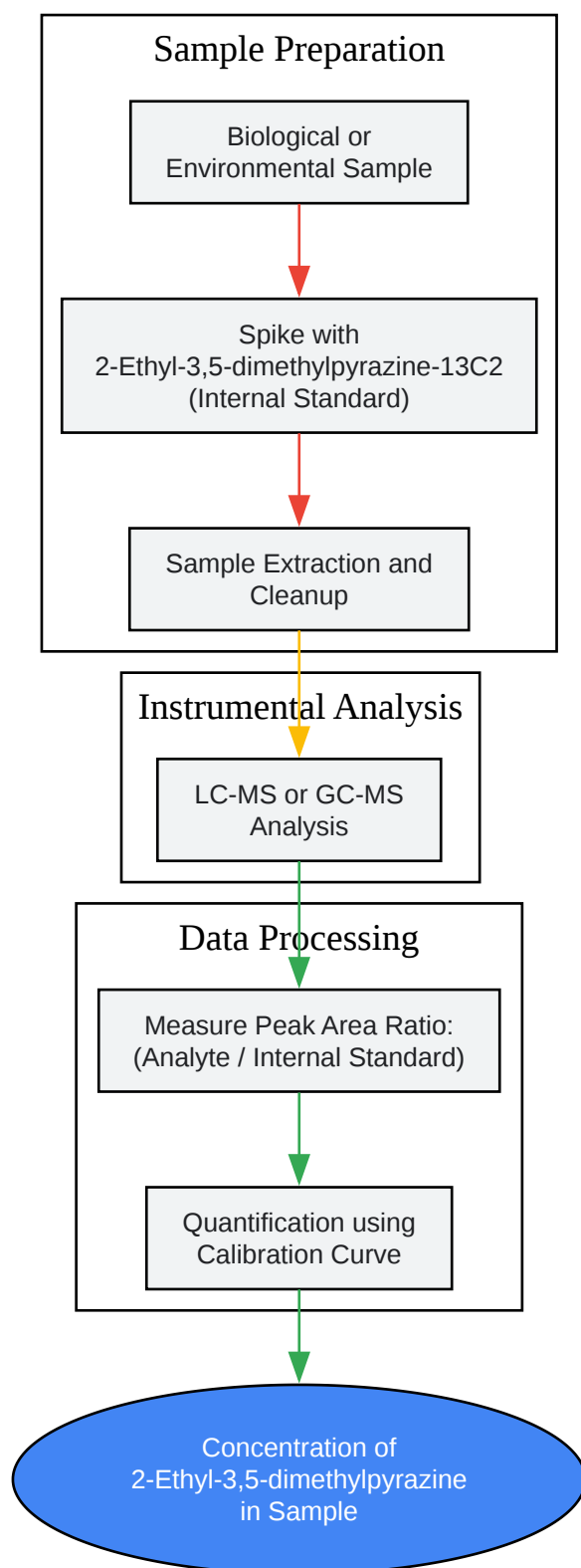
Logical Workflow for the Synthesis of 2-Ethyl-3,5-dimethylpyrazine



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Caption: A generalized workflow for the chemical synthesis of 2-Ethyl-3,5-dimethylpyrazine.

Application of 2-Ethyl-3,5-dimethylpyrazine-13C2 in Quantitative Analysis



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Caption: Workflow illustrating the use of **2-Ethyl-3,5-dimethylpyrazine-13C2** as an internal standard.

Conclusion

2-Ethyl-3,5-dimethylpyrazine-13C2 is a critical analytical tool for researchers, while its unlabeled counterpart is a significant compound in the flavor and fragrance industry. This guide provides essential chemical and physical data, along with procedural insights, to support its application in scientific research and development. The provided data and workflows offer a foundational understanding for professionals working with this and similar compounds.

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